

Personal protective equipment for handling Mivavotinib

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Essential Safety and Handling Guide for Mivavotinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Mivavotinib**, a potent dual inhibitor of spleen tyrosine kinase (SYK) and FMS-like tyrosine kinase 3 (FLT3). Adherence to these procedures is essential to ensure laboratory safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

When handling **Mivavotinib** in a solid or solution form, the following personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.



PPE Category	Required Equipment	Specifications and Use
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory where Mivavotinib is handled.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Double-gloving is advised for all handling procedures. Gloves should be changed immediately if contaminated, torn, or punctured.
Body Protection	Laboratory Coat or Impervious Gown	A fully fastened lab coat or gown should be worn to protect skin and clothing.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All weighing and solution preparation of Mivavotinib powder must be conducted in a certified chemical fume hood or other ventilated enclosure. For situations with a risk of aerosol generation and where a fume hood is not feasible, a NIOSH-approved respirator with an appropriate cartridge is necessary.

Operational Plans: Handling and First Aid

Engineering Controls: All work with solid **Mivavotinib** and concentrated solutions should be performed in a designated area within a chemical fume hood to minimize inhalation exposure. An eyewash station and safety shower must be readily accessible.

Handling Procedures:



- Preparation: Before handling, ensure all necessary PPE is donned correctly. The work area within the fume hood should be covered with absorbent, disposable bench paper.
- Weighing: Carefully weigh the solid compound on a tared weigh boat within the fume hood.
 Avoid creating dust.
- Solubilization: Add solvent to the solid compound slowly and carefully to avoid splashing.
- Post-Handling: After handling, wipe down the work surface with an appropriate
 decontamination solution. Remove and dispose of gloves and any contaminated disposable
 materials in the designated hazardous waste container. Wash hands thoroughly with soap
 and water.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Mivavotinib and any materials contaminated with it are considered hazardous chemical waste and must be disposed of according to institutional and local regulations.

Waste Segregation and Collection:

 Solid Waste: Unused Mivavotinib powder, contaminated weigh boats, and other solid materials (e.g., gloves, bench paper) should be collected in a clearly labeled, sealed, and puncture-resistant hazardous waste container.







• Liquid Waste: Solutions containing **Mivavotinib** and solvents used for decontamination should be collected in a separate, sealed, and appropriately labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility has been confirmed.

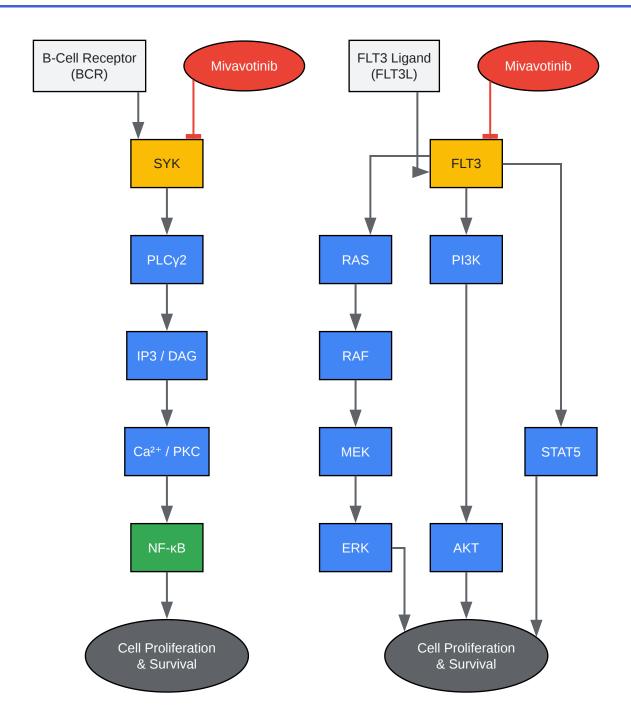
Decontamination Procedure:

- Surface Decontamination: For routine cleaning of work surfaces, use a solution of detergent and water, followed by a rinse with 70% ethanol or isopropanol. For spills, a more robust decontamination may be necessary.
- Equipment Decontamination: Glassware and other reusable equipment should be decontaminated by soaking in a suitable cleaning solution before standard washing procedures.

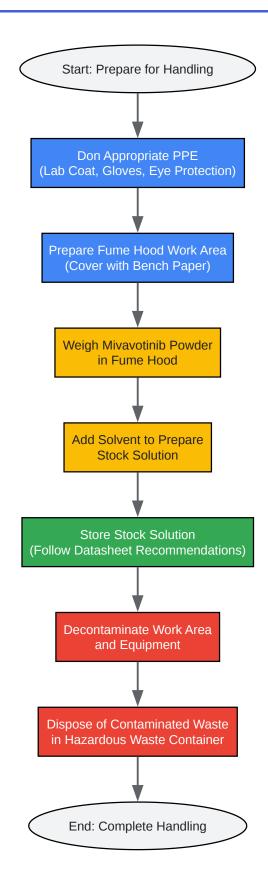
Signaling Pathway Diagrams

Mivavotinib is a dual inhibitor of SYK and FLT3, key kinases in cellular signaling pathways implicated in various hematological malignancies.









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